

Physicochemical Properties of 4,4-Dimethylheptane: A Technical Overview

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Compound of Interest

Compound Name: 4,4-Dimethylheptane

Cat. No.: B087272

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This guide provides a detailed examination of the boiling and melting points of **4,4-Dimethylheptane**, a branched alkane of interest to researchers and professionals in drug development and chemical synthesis. Understanding these fundamental physical properties is crucial for its application and manipulation in a laboratory setting.

Core Physicochemical Data

The essential physical properties of **4,4-Dimethylheptane** are summarized in the table below. These values are critical for predicting its behavior under various experimental conditions.

Property	Value	Unit
Boiling Point	135.21[1], 135[2]	°C
Melting Point	-102.89[1]	°C
Molecular Formula	C ₉ H ₂₀	
Molecular Weight	128.26	g/mol
CAS Number	1068-19-5	

Experimental Determination Protocols

The accurate determination of boiling and melting points is fundamental to characterizing a chemical compound. The following are detailed methodologies for these measurements.

Melting Point Determination (Capillary Method)

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this typically occurs over a narrow range. The capillary method is a common and reliable technique for this measurement.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the solid **4,4-Dimethylheptane** is finely ground using a mortar and pestle to ensure a uniform particle size.[3]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end.[3] [4] The packed sample height should be approximately 2-3 mm.
- Measurement: The capillary tube is placed into the heating block of the melting point apparatus. The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium.
- Observation: The temperatures at which the first droplet of liquid appears and at which the entire solid mass has melted are recorded. This range is reported as the melting point. For pure compounds, this range is typically narrow (0.5-1°C).[5] An impure sample will exhibit a depressed and broadened melting point range.[4]

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6] The Thiele tube method is a convenient technique for

determining the boiling point of a small liquid sample.[\[7\]](#)

Apparatus:

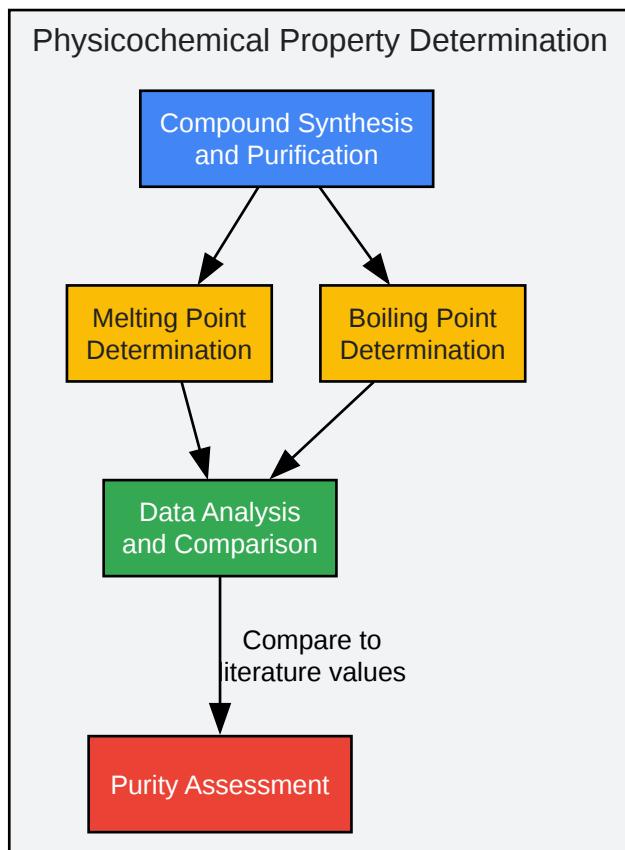
- Thiele tube
- Heat source (e.g., Bunsen burner)
- Thermometer
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating bath liquid

Procedure:

- Sample Preparation: A small volume (approximately 0.5 mL) of liquid **4,4-Dimethylheptane** is placed into the small test tube.
- Assembly: A capillary tube is placed inside the test tube with its open end downwards. The test tube is then attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- Heating: The entire assembly is clamped and immersed in the mineral oil within the Thiele tube, ensuring the side arm is heated gently.[\[7\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. The boiling point is reached when a continuous and rapid stream of bubbles emerges from the capillary tube.
- Measurement: The heat source is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point. This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.

Conceptual Workflow for Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling and melting points of a chemical compound like **4,4-Dimethylheptane**.



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Caption: Workflow for Physicochemical Characterization.

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